

A Comprehensive Technical Guide to Nifuroxazide-d4: Properties, Protocols, and Pathways

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Compound of Interest

Compound Name: Nifuroxazide-d4

CAS No.: 1188487-83-3

Cat. No.: B15610243

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **Nifuroxazide-d4**, a deuterated analog of the nitrofurantoin antibiotic, Nifuroxazide. Primarily utilized as an internal standard in analytical and pharmacokinetic research, **Nifuroxazide-d4** is crucial for the accurate quantification of Nifuroxazide in biological samples.^[1] This document details its core characteristics, outlines relevant experimental protocols, and visualizes key workflows and the mechanistic pathway of its parent compound.

Core Chemical and Physical Properties

Nifuroxazide-d4 is a stable, isotope-labeled version of Nifuroxazide.^[1] The deuterium labeling enhances its utility in mass spectrometry-based analytical techniques by providing a distinct mass signature.^[1]

Chemical Data Summary

The fundamental chemical identifiers and properties of **Nifuroxazide-d4** are summarized below.

Property	Value
IUPAC Name	(E)-4-hydroxy-N'-((5-nitrofur-2-yl)methylene)benzohydrazide-2, 3, 5, 6-d4[1]
Synonyms	2,3,5,6-tetradeuterio-4-hydroxy-N-[(E)-(5-nitrofur-2-yl)methylideneamino]benzamide[1] [2]
Molecular Formula	C ₁₂ H ₅ D ₄ N ₃ O ₅ [3][4]
Molecular Weight	279.2 g/mol [4]
CAS Number	1188487-83-3[2][3][4]
Parent CAS Number	965-52-6[2][3]
SMILES	O=C(C1=C([2H])C([2H])=C(C([2H])=C1[2H])O)N N=CC2=CC=C(--INVALID-LINK---O)O2[4]
InChI	InChI=1S/C12H9N3O5/c16-9-3-1-8(2-4-9)12(17)14-13-7-10-5-6-11(20-10)15(18)19/h1-7,16H,(H,14,17)/i1D,2D,3D,4D[2][4]

Physical Data Summary

The known physical characteristics of **Nifuroxazide-d4** and its parent compound are presented below.

Property	Value
Appearance	Yellow Solid[3][5]
Solubility	Soluble in DMF and DMSO[4]
Melting Point	~297 °C (for parent compound Nifuroxazide)[5]
Density	~1.49 g/cm ³ (for parent compound Nifuroxazide) [5]
Log Pow	1.82 (Predicted for parent compound Nifuroxazide)[5]
Purity	≥99% deuterated forms (d ₁ -d ₄)[4]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **Nifuroxazide-d₄**, reflecting its primary roles in chemical research and bioanalysis.

Synthesis Protocol

The synthesis of Nifuroxazide and its analogs typically involves the condensation of a substituted benzoic acid hydrazide with 5-nitro-2-furaldehyde.[6][7] For **Nifuroxazide-d₄**, a deuterated benzoic acid derivative is required as a starting material.

Objective: To synthesize **Nifuroxazide-d₄** via condensation reaction.

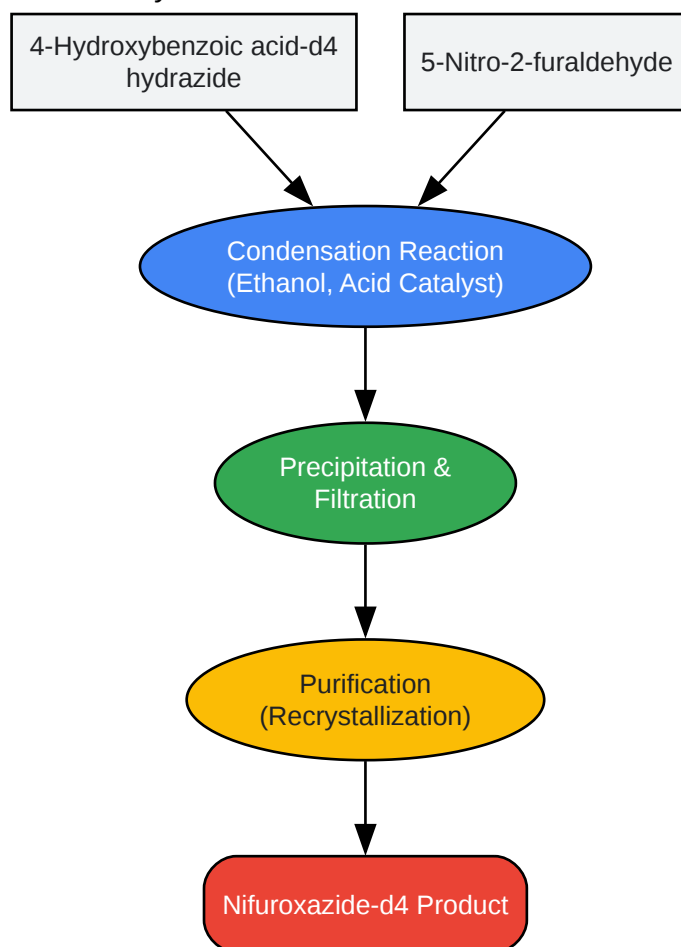
Materials:

- 4-Hydroxybenzoic acid-d₄ hydrazide
- 5-Nitro-2-furaldehyde
- Ethanol (as solvent)
- Catalytic amount of acid (e.g., sulfuric acid)

Procedure:

- **Preparation of Hydrazide:** The synthesis begins with the preparation of 4-hydroxybenzoic acid-d4 hydrazide. This intermediate is typically formed by reacting a deuterated 4-hydroxybenzoate with hydrazine hydrate.
- **Dissolution:** Dissolve 4-hydroxybenzoic acid-d4 hydrazide in ethanol.
- **Addition of Aldehyde:** Add an equimolar amount of 5-nitro-2-furaldehyde to the solution.
- **Catalysis:** Add a few drops of a strong acid catalyst to the reaction mixture to facilitate the condensation.
- **Reflux:** Heat the mixture under reflux for a specified period (e.g., 2-4 hours) to drive the reaction to completion.
- **Precipitation and Filtration:** Upon cooling, the **Nifuroxazide-d4** product will precipitate out of the solution. Collect the solid product by vacuum filtration.
- **Purification:** Wash the collected solid with cold ethanol to remove unreacted starting materials and impurities. Further purification can be achieved by recrystallization from a suitable solvent.
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as NMR, IR spectroscopy, and mass spectrometry.^[8]

General Synthesis Workflow for Nifuroxazide-d4



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Caption: General Synthesis Workflow for **Nifuroxazide-d4**.

Analytical Protocol: Quantification in Biological Matrices

Nifuroxazide-d4 is the ideal internal standard for quantifying Nifuroxazide in plasma and tissue samples using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS).[9]

Objective: To determine the concentration of Nifuroxazide in a biological sample.

Materials:

- Biological matrix (e.g., plasma, brain homogenate)[9]

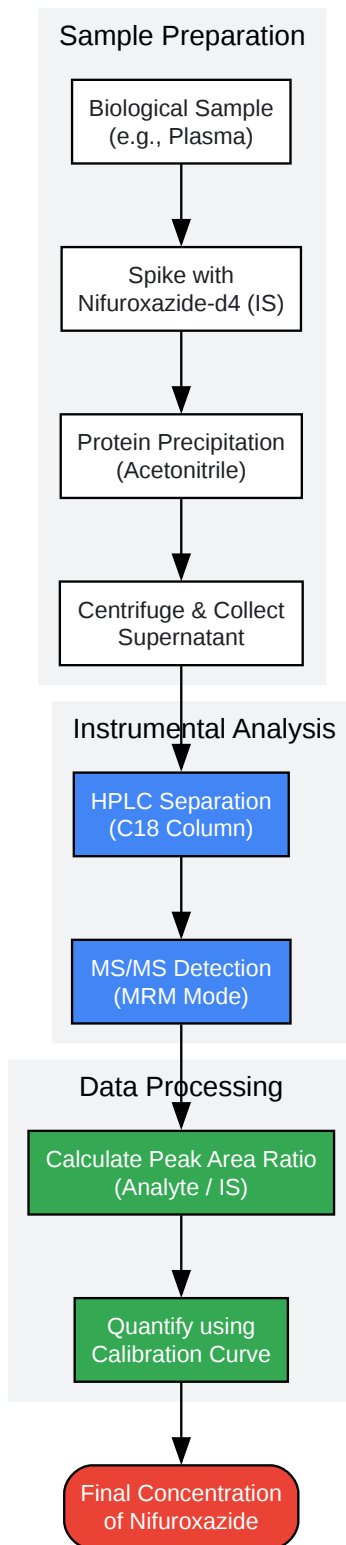
- **Nifuroxazide-d4** (Internal Standard, IS)[9]
- Acetonitrile (for protein precipitation)
- Formic acid and Ammonium acetate (for mobile phase preparation)[9]
- HPLC system with a C18 column (e.g., Spherisorb ODS)[10]
- Tandem mass spectrometer

Procedure:

- Sample Preparation:
 - Thaw the biological samples (e.g., plasma).
 - Spike a known concentration of **Nifuroxazide-d4** (IS) into each sample, calibration standard, and quality control sample.
 - Perform protein precipitation by adding a volume of cold acetonitrile. Vortex and centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube for analysis.
- Chromatographic Separation:
 - Inject the prepared sample extract into the HPLC system.
 - Separate the analyte (Nifuroxazide) and the internal standard (**Nifuroxazide-d4**) from matrix components on a reverse-phase C18 column.
 - Use a mobile phase gradient, for example, of acetonitrile and an aqueous solution of ammonium acetate with formic acid.[9][10]
- Mass Spectrometric Detection:
 - Introduce the column eluent into the tandem mass spectrometer.
 - Use electrospray ionization (ESI) in positive or negative ion mode.

- Monitor specific precursor-to-product ion transitions for both Nifuroxazide and **Nifuroxazide-d4** using Multiple Reaction Monitoring (MRM).
- Quantification:
 - Construct a calibration curve by plotting the peak area ratio (Nifuroxazide / **Nifuroxazide-d4**) against the known concentrations of the calibration standards.
 - Determine the concentration of Nifuroxazide in the unknown samples by interpolating their peak area ratios from the calibration curve.

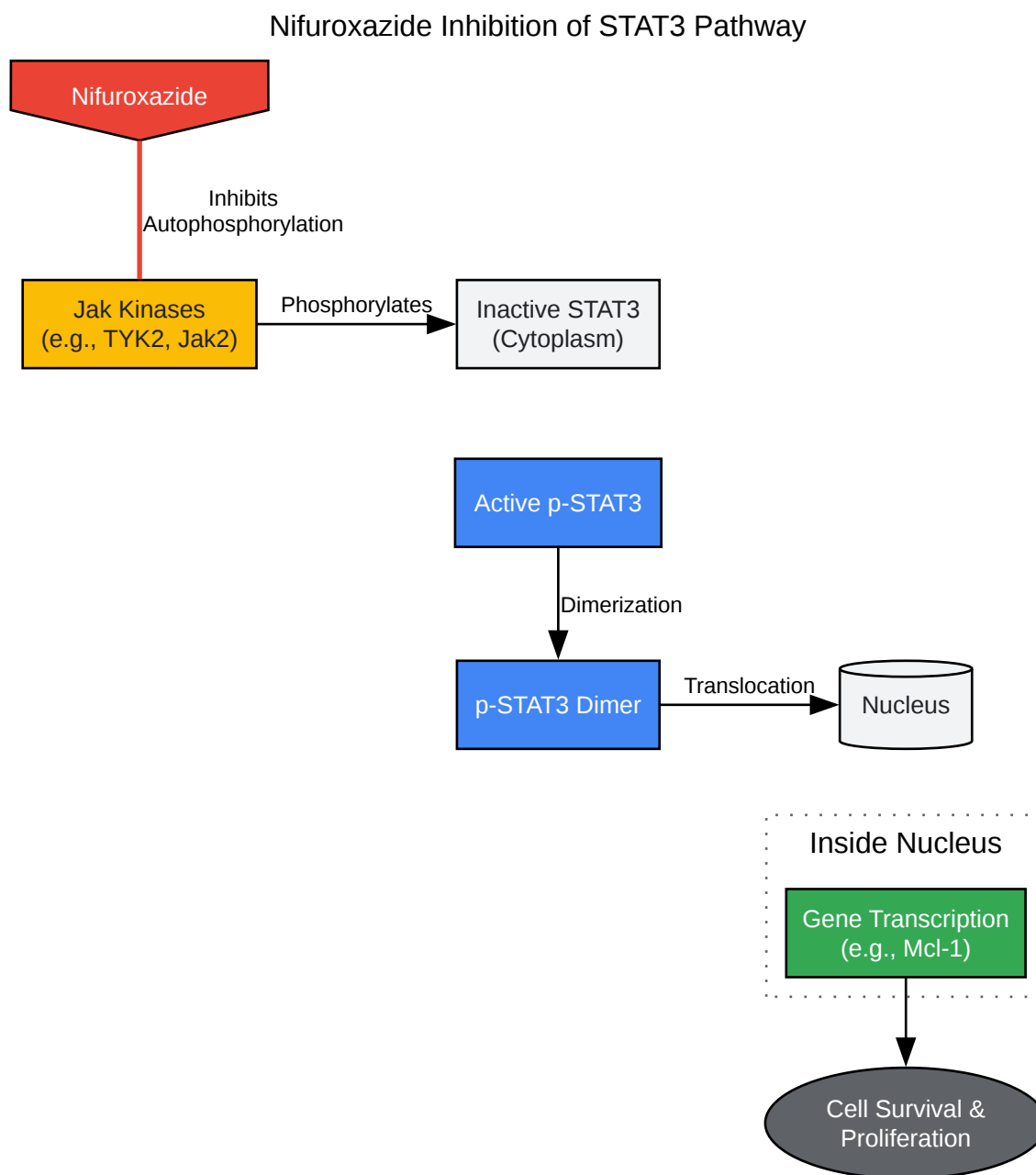
Analytical Workflow using Nifuroxazide-d4

[Click to download full resolution via product page](#)Caption: HPLC-MS/MS Analytical Workflow using **Nifuroxazide-d4**.

Mechanism of Action of Parent Compound: Nifuroxazide

While **Nifuroxazide-d4** is used for analytical purposes, the biological activity of its parent compound is of significant interest to researchers. Nifuroxazide is a nitrofurantoin antibiotic that acts locally in the gut.^[11] Its antibacterial effect stems from the reduction of its nitro group by bacterial nitroreductases, which generates reactive species that disrupt bacterial enzymes and macromolecules.^[11]

Beyond its antibacterial properties, Nifuroxazide has been identified as a potent inhibitor of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.^{[11][12]} This pathway is often constitutively active in cancer cells and is critical for their survival and proliferation. Nifuroxazide inhibits the survival of cancer cells, such as multiple myeloma cells, by reducing the autophosphorylation of Jak kinases, which in turn blocks the phosphorylation of STAT3.^[12] This inhibition leads to the downregulation of STAT3 target genes involved in cell survival.^[12]



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Caption: Nifuroxazide's inhibitory effect on the Jak-STAT3 signaling pathway.

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